

Technical Guide: Physical Properties of 2-Bromo-2'-fluoroacetophenone

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Compound of Interest

Compound Name: 2-Bromo-2'-fluoroacetophenone

Cat. No.: B017065

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-2'-fluoroacetophenone**, a key intermediate in various organic syntheses. The information is presented to be a valuable resource for laboratory and research applications.

Core Physical and Chemical Properties

2-Bromo-2'-fluoroacetophenone is an organic compound with the molecular formula C_8H_6BrFO .^[1] It is recognized for its role as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and material science sectors.^[1] The compound's reactivity is largely attributed to the presence of the bromine, fluorine, and carbonyl functional groups.^[1]

Quantitative Data Summary

The physical properties of **2-Bromo-2'-fluoroacetophenone** are summarized in the table below for easy reference and comparison. Data has been compiled from various chemical suppliers and databases.

Property	Value	Units	Conditions	Citations
Molecular Formula	C ₈ H ₆ BrFO	-	-	[1][2]
Molecular Weight	217.04	g/mol	-	[1][2][3]
Melting Point	25 - 34	°C	-	[3][4][5]
Boiling Point	83 - 85	°C	-	[4][6]
Density	1.574	g/mL	at 25 °C	[3][4][6]
Refractive Index	1.563	-	at 20 °C	[3][4][6]
Flash Point	>110	°C	-	[4][6]
Appearance	White to Off-White Solid	-	-	[4][6]
Solubility	Slightly soluble	-	Chloroform, Methanol	[4][6]
Stability	Unstable	-	In DMSO	[4][6]

Experimental Protocols

Detailed methodologies for the synthesis of **2-Bromo-2'-fluoroacetophenone** are crucial for researchers. Below is a common experimental protocol for its preparation.

Synthesis of 2-Bromo-2'-fluoroacetophenone from 2'-Fluoroacetophenone

This procedure outlines the bromination of 2'-fluoroacetophenone to yield the target compound.

Materials:

- 1-(2-fluorophenyl)ethanone (2'-Fluoroacetophenone)
- Bromine

- Acetic acid
- Saturated aqueous sodium bicarbonate
- Ethyl acetate
- Anhydrous magnesium sulfate
- Water
- Saturated brine

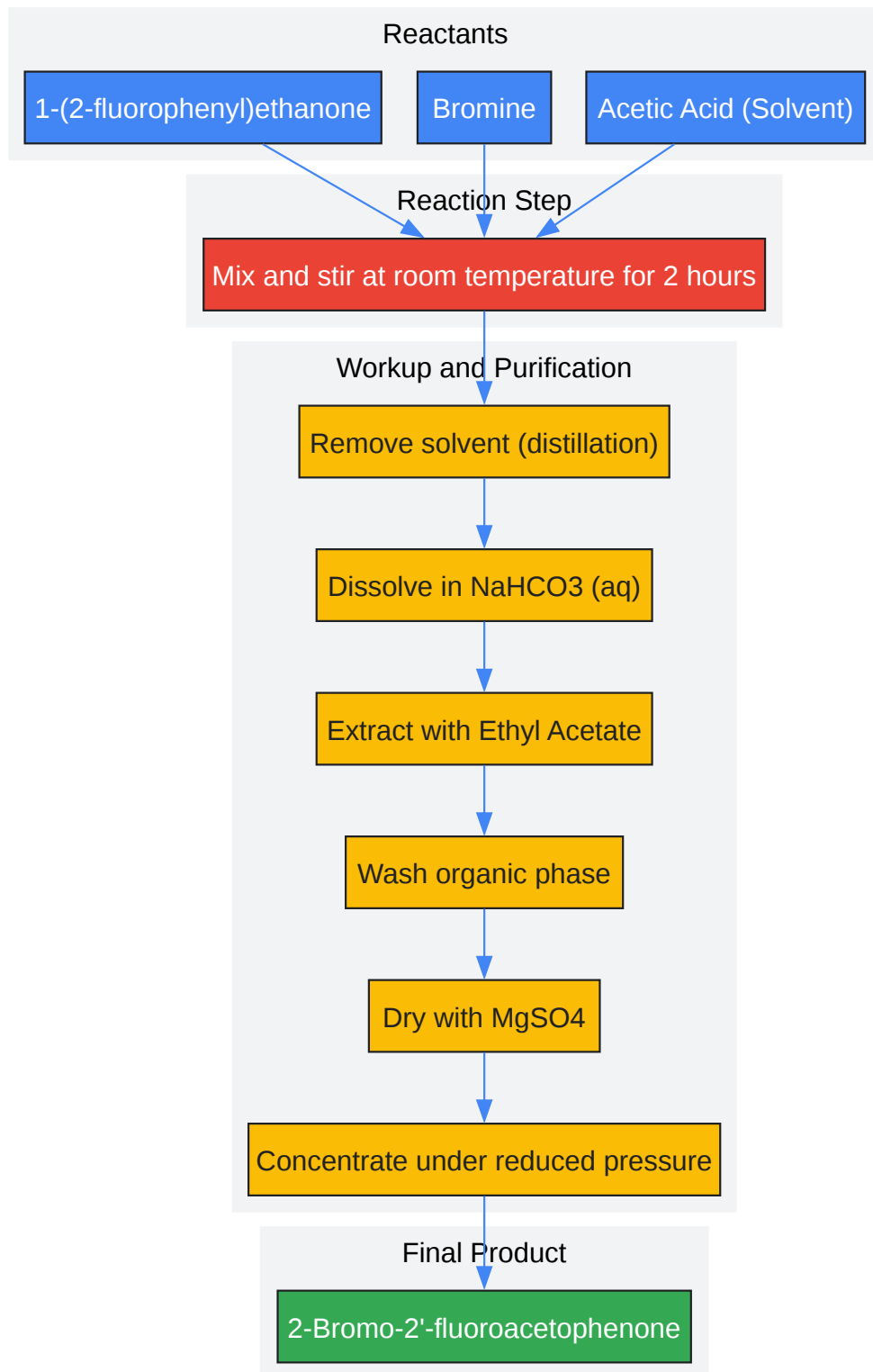
Procedure:

- A solution of 1-(2-fluorophenyl)ethanone (15.1 g) is prepared in acetic acid (150 mL).[4]
- Bromine (5.8 mL) is added slowly and dropwise to the solution.[4]
- The reaction mixture is stirred at room temperature for 2 hours.[4]
- Upon completion, the acetic acid is removed by distillation under reduced pressure.[4]
- The remaining residue is dissolved in a saturated aqueous solution of sodium bicarbonate and then extracted with ethyl acetate.[4]
- The organic phase is washed sequentially with saturated aqueous sodium bicarbonate, water, and saturated brine.[4]
- The washed organic phase is dried over anhydrous magnesium sulfate.[4]
- After filtration to remove the drying agent, the organic phase is concentrated under reduced pressure to yield **2-bromo-2'-fluoroacetophenone** as a light yellow oil (22.91 g, 97% yield). [4]

Visualized Workflows and Pathways

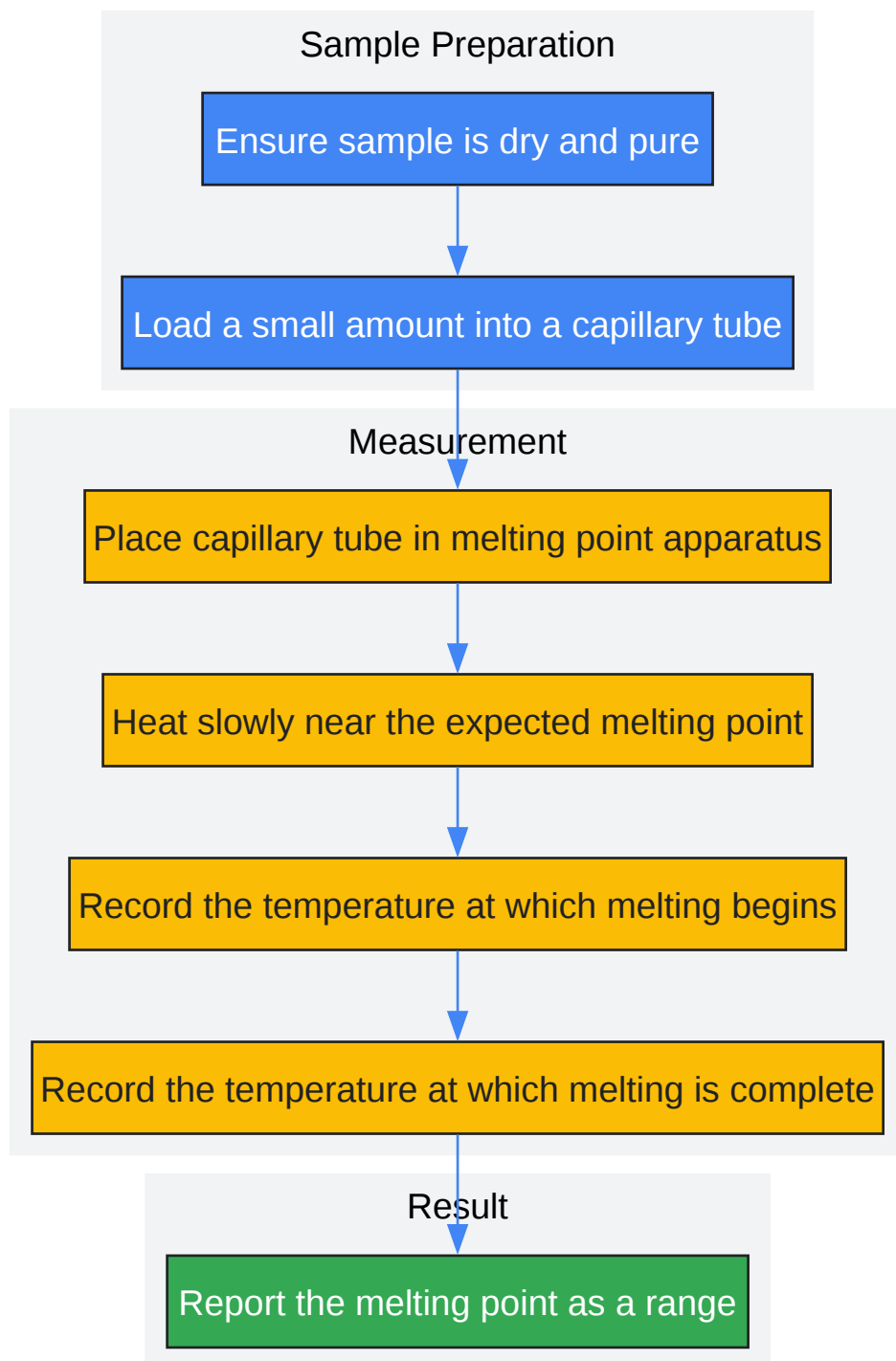
To further clarify the experimental processes and logical relationships, the following diagrams have been generated using Graphviz.

Synthesis Workflow for 2-Bromo-2'-fluoroacetophenone

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Caption: A flowchart illustrating the synthesis of **2-Bromo-2'-fluoroacetophenone**.

General Workflow for Melting Point Determination



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Caption: A generalized workflow for determining the melting point of a solid compound.

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